

Essential Safety and Operational Protocols for Handling Angiogenin Fragment (108-123)

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Compound of Interest

Compound Name: Angiogenin Fragment (108-123)

Cat. No.: B12345946

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This document provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **Angiogenin Fragment (108-123)**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure laboratory safety and maintain the integrity of the research material.

Product Identification:

- Product Name: **Angiogenin Fragment (108-123)**[\[1\]](#)
- Appearance: White powder[\[2\]](#)
- Storage Conditions: Store lyophilized at -20°C in a desiccated environment.[\[2\]](#)[\[3\]](#) For solutions, store at -20°C and use within one month to avoid loss of potency. It is advisable to aliquot the solution to prevent multiple freeze-thaw cycles.[\[3\]](#)

Hazard Identification and Precautionary Measures: The chemical, physical, and toxicological properties of **Angiogenin Fragment (108-123)** have not been fully investigated.[\[2\]](#) Therefore, it should be handled with due care, assuming it is potentially hazardous. This product is intended for research use only and is not for human or animal administration.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Key safety precautions include:

- Avoiding inhalation of the powder.[\[2\]](#)

- Preventing contact with eyes, skin, and clothing.^[2]
- Not releasing the material into the environment.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Angiogenin Fragment (108-123)** in various laboratory scenarios.

Scenario	Required PPE	Purpose
Handling Lyophilized Powder (e.g., weighing, aliquoting)	- Nitrile gloves- Laboratory coat- Safety goggles with side shields- Face mask or respirator	To prevent skin contact, protect clothing from contamination, shield eyes from airborne particles, and avoid inhalation of the powder. ^{[2][4][5]}
Reconstituting the Peptide	- Nitrile gloves- Laboratory coat- Safety goggles with side shields	To protect against splashes of the solvent and the peptide solution.
Handling the Peptide Solution	- Nitrile gloves- Laboratory coat- Safety goggles	To prevent skin and eye contact with the peptide solution.
Accidental Spill Cleanup	- Nitrile gloves (double-gloving recommended)- Laboratory coat- Safety goggles- Respirator (if significant dust is generated)	To provide enhanced protection during cleanup of potentially hazardous material. ^[2]
Waste Disposal	- Nitrile gloves- Laboratory coat- Safety goggles	To ensure protection during the handling and disposal of contaminated waste.

Experimental Protocols: Step-by-Step Handling and Disposal Plan

Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage.
- Wear appropriate PPE (nitrile gloves, lab coat, safety goggles) before opening the package.
- Verify that the product name and catalog number on the vial match the order.
- Store the lyophilized peptide at -20°C in a desiccated, clearly labeled container.[\[2\]](#)[\[3\]](#)

Reconstitution and Handling:

- Before opening the vial, allow it to warm to room temperature to prevent moisture contamination.
- Work in a clean, designated area, such as a laboratory bench or a chemical fume hood.
- Don the appropriate PPE: nitrile gloves, a lab coat, and safety goggles.
- Carefully open the vial.
- Add the appropriate solvent as per the research protocol to reconstitute the peptide.
- Gently swirl or pipette to dissolve the contents completely. Avoid vigorous shaking.
- For long-term storage of the solution, aliquot it into smaller, single-use vials and store at -20°C.[\[3\]](#)

Accidental Spill Response:

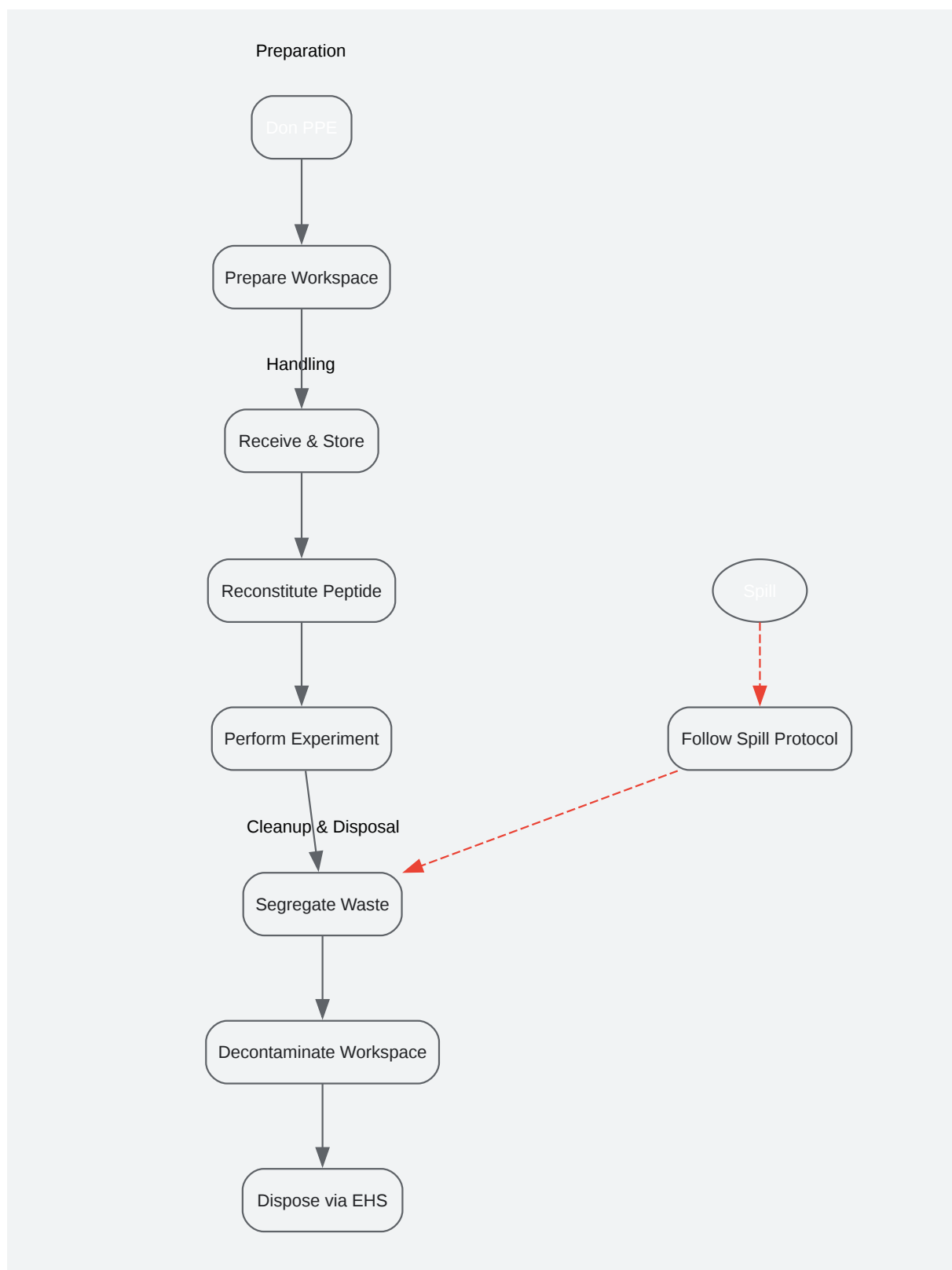
- Small Spills (Powder):
 - Wearing appropriate PPE, gently sweep up the spilled material, avoiding dust generation.[\[2\]](#)
 - Place the swept material into a sealed bag for waste disposal.[\[2\]](#)
 - Clean the spill area with a suitable laboratory disinfectant or detergent.
- Small Spills (Solution):

- Absorb the spill with absorbent material.
- Place the used absorbent material into a sealed bag for waste disposal.
- Clean the spill area with a suitable laboratory disinfectant or detergent.
- Large Spills:
 - Evacuate the area and prevent entry.
 - Contact the institution's environmental health and safety (EHS) office for guidance.

Disposal Plan: All waste materials contaminated with **Angiogenin Fragment (108-123)** must be disposed of in accordance with federal, state, and local environmental regulations.[2]

- Solid Waste:
 - Collect all contaminated solid waste (e.g., pipette tips, vials, gloves) in a designated, clearly labeled hazardous waste container.
- Liquid Waste:
 - Collect all unused peptide solutions and other contaminated liquids in a designated, sealed, and clearly labeled hazardous waste container.
- Final Disposal:
 - A recommended method for disposal is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]
 - Alternatively, contact a licensed professional waste disposal service to arrange for pickup and disposal of the chemical waste.[6]

Workflow for Safe Handling and Disposal



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Caption: Workflow for handling and disposal of **Angiogenin Fragment (108-123)**.

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